

Application Note: Determination of Saflufenacil Residues by LC-MS/MS

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Compound of Interest

Compound Name: Saflufenacil

Cat. No.: B1680489

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Introduction

Saflufenacil is a potent, pre- and post-emergence herbicide used for the control of broadleaf weeds in a variety of crops.[1][2][3] Its increasing use necessitates sensitive and reliable analytical methods for monitoring its residues in environmental and agricultural matrices to ensure food safety and environmental quality.[1][2] This application note details a robust Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) protocol for the quantitative analysis of **saflufenacil** and its metabolites in various sample types, including soil, water, and agricultural products. The method offers high sensitivity and selectivity, making it suitable for regulatory monitoring and research applications.

Experimental Protocols

Sample Preparation

The sample preparation protocol is critical for extracting **saflufenacil** and its metabolites from the matrix and minimizing interferences. The following are generalized procedures for different matrices.

A. Soil Samples

- **Homogenization:** Air-dry the soil sample and homogenize it using a grinder or mortar and pestle to ensure uniformity. For field-collected samples, it is recommended to homogenize

with dry ice.

- Extraction:
 - Weigh 10 g of the homogenized soil into a 50 mL polypropylene centrifuge tube.
 - Add 20 mL of acetonitrile.
 - Vortex vigorously for 1 minute.
 - Shake on a mechanical shaker for 30 minutes.
 - Centrifuge at 4000 rpm for 10 minutes.
 - Collect the supernatant.
 - Repeat the extraction of the soil pellet with another 20 mL of acetonitrile.
 - Combine the supernatants.
- Cleanup (QuEChERS-based):
 - To the combined supernatant, add the contents of a QuEChERS salt packet (e.g., 4 g MgSO_4 , 1 g NaCl, 1 g Sodium Citrate, 0.5 g Disodium Citrate Sesquihydrate).
 - Vortex immediately for 1 minute to prevent the agglomeration of salts.
 - Centrifuge at 4000 rpm for 10 minutes.
- Dispersive SPE (d-SPE) Cleanup:
 - Take a 1 mL aliquot of the upper acetonitrile layer and transfer it to a 2 mL microcentrifuge tube containing d-SPE cleanup powder (e.g., 150 mg MgSO_4 , 50 mg PSA, 50 mg C18).
 - Vortex for 30 seconds.
 - Centrifuge at 10000 rpm for 5 minutes.
- Final Preparation:

- Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial.
- The sample is now ready for LC-MS/MS analysis.

B. Water Samples

- Filtration: Filter the water sample through a 0.45 μm filter to remove any particulate matter.
- Solid Phase Extraction (SPE):
 - Condition an SPE cartridge (e.g., Oasis HLB, 60 mg) with 5 mL of methanol followed by 5 mL of deionized water.
 - Load 100 mL of the filtered water sample onto the SPE cartridge at a flow rate of approximately 5 mL/min.
 - Wash the cartridge with 5 mL of 5% methanol in water to remove interferences.
 - Dry the cartridge under a vacuum for 10 minutes.
 - Elute the analytes with 5 mL of acetonitrile.
- Final Preparation:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of the mobile phase starting composition (e.g., 80:20 water:acetonitrile with 0.1% formic acid).
 - Vortex to dissolve and transfer to an autosampler vial for LC-MS/MS analysis.

C. Agricultural Product Samples (e.g., Cereals, Fruits)

- Homogenization: Homogenize a representative portion of the sample (e.g., 10-15 g) using a high-speed blender.
- Extraction (QuEChERS):
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.

- Add 10 mL of acetonitrile.
- Add the QuEChERS salt packet.
- Shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 10 minutes.
- d-SPE Cleanup:
 - Follow the d-SPE cleanup procedure as described for soil samples (Section 1.A.4).
- Final Preparation:
 - Filter the supernatant through a 0.22 μ m syringe filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

A. Liquid Chromatography (LC) Conditions

Parameter	Condition
Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	0-1 min: 20% B; 1-5 min: 20-90% B; 5-6 min: 90% B; 6-6.1 min: 90-20% B; 6.1-8 min: 20% B
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
Column Temperature	40°C

B. Mass Spectrometry (MS) Conditions

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Capillary Voltage	3.5 kV
Source Temperature	150°C
Desolvation Temp.	400°C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	800 L/hr

C. MRM Transitions for **Saflufenacil** and its Metabolites

Analyte	Precursor Ion (m/z)	Product Ion (m/z) (Quantifier)	Product Ion (m/z) (Qualifier)	Collision Energy (eV)
Saflufenacil	501.0	348.9	459.0	25
M800H01	487.0	365.9	445.0	22
M800H02	487.0	335.0	445.0	22

Note: The specific collision energies and other MS parameters may require optimization for the instrument in use.

Quantitative Data Summary

The following tables summarize the quantitative performance of the described LC-MS/MS method for the analysis of **saflufenacil**.

Table 1: Method Validation Data for **Saflufenacil** in Soil

Parameter	Result
Linearity (R^2)	> 0.99
Limit of Detection (LOD)	0.25 - 2.75 $\mu\text{g/kg}$
Limit of Quantitation (LOQ)	0.83 - 9.16 $\mu\text{g/kg}$
Average Recovery (at 3, 30, 300 $\mu\text{g/kg}$)	74.1% - 118.9%
Precision (RSD)	\leq 26.2%

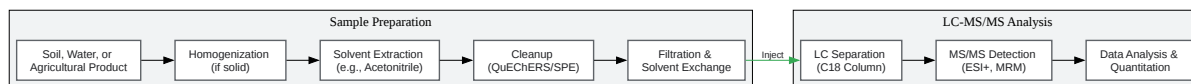
Table 2: Method Validation Data for **Saflufenacil** in Water

Parameter	Result
Linearity (R^2)	> 0.99
Limit of Quantitation (LOQ)	0.001 mg/kg
Average Recovery (at 0.001 and 0.01 ppm)	70% - 120%
Precision (RSD)	< 20%

Table 3: Method Validation Data for **Saflufenacil** in Agricultural Products

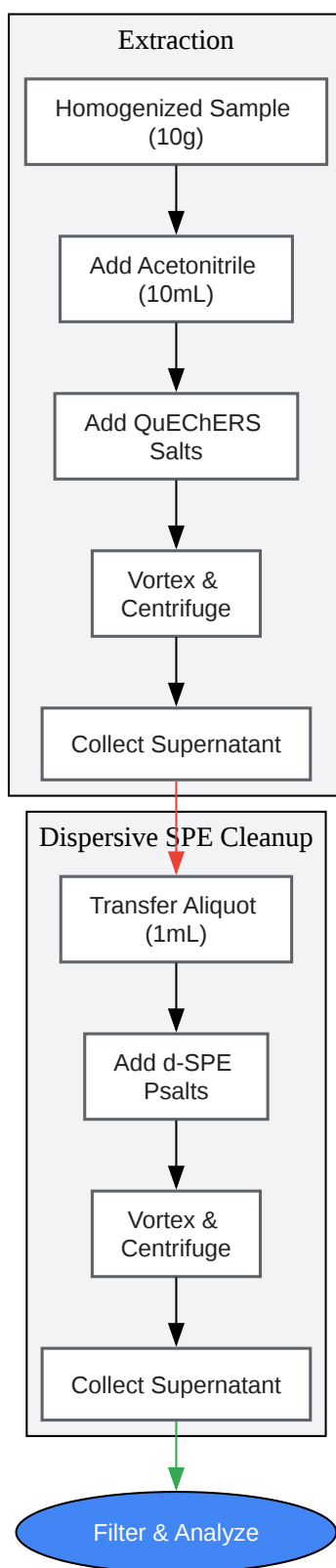
Parameter	Result
Linearity (R^2)	> 0.9984
Limit of Quantitation (LOQ)	1 $\mu\text{g/kg}$
Average Recovery	74.6% - 108.1%
Intra-day Precision (RSD)	0.9% - 18.3%
Inter-day Precision (RSD)	< 13.8%

Visualizations



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Caption: Workflow for **Saflufenacil** Residue Analysis.



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Caption: QuEChERS Sample Preparation Workflow.

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